

How to dissolve and store Trichostatin C for research

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Compound of Interest

Compound Name: Trichostatin C

Cat. No.: B015485

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Application Notes and Protocols for Trichostatin C

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **Trichostatin C** (TSC), a glycosylated derivative of the histone deacetylase (HDAC) inhibitor Trichostatin A. Proper handling and storage are critical for maintaining the compound's stability and ensuring reproducible experimental results.

Product Information and Physical Properties

Trichostatin C is typically supplied as a solid and should be handled with care, considering it a hazardous material until further toxicological information is available.

Property	Value	Source
Supplied As	Solid	[1]
Storage Temperature	-20°C	[1][2]
Stability (as solid)	≥ 4 years at -20°C	[1][2]
Molecular Formula	C ₂₃ H ₃₂ N ₂ O ₈	[1][2]
Molecular Weight	464.5 g/mol	[1][2]

Solubility

Trichostatin C exhibits good solubility in various organic solvents but is sparingly soluble in aqueous solutions.^[1]

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	Soluble	^[1] ^[2]
Ethanol	Soluble	^[1] ^[2]
Methanol	Soluble	^[1] ^[2]
Dimethyl Formamide (DMF)	Soluble	^[1] ^[2]
Aqueous Buffers	Sparingly Soluble	^[1]

To enhance aqueous solubility, it is recommended to first dissolve **Trichostatin C** in an organic solvent and then dilute this stock solution into the aqueous buffer or isotonic saline.^[1] When preparing for biological experiments, ensure the final concentration of the organic solvent is minimal to avoid any physiological effects.^[1]

Protocol for Preparation of a Trichostatin C Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO. Adjust the mass and volume accordingly for different desired concentrations.

Materials:

- **Trichostatin C** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Inert gas (e.g., argon or nitrogen)
- Sterile, conical-bottom polypropylene tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Allow the vial of solid **Trichostatin C** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** In a fume hood, carefully weigh the desired amount of **Trichostatin C**. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 4.645 mg of **Trichostatin C**.
- **Dissolution:**
 - Transfer the weighed **Trichostatin C** to a sterile polypropylene tube.
 - Add the appropriate volume of anhydrous DMSO. For a 10 mM stock from 4.645 mg, add 1 ml of DMSO.
 - Purge the headspace of the tube with an inert gas to displace oxygen, which can degrade the compound over time.[\[1\]](#)
 - Cap the tube tightly and vortex gently until the solid is completely dissolved.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can lead to degradation, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C.

Storage and Stability

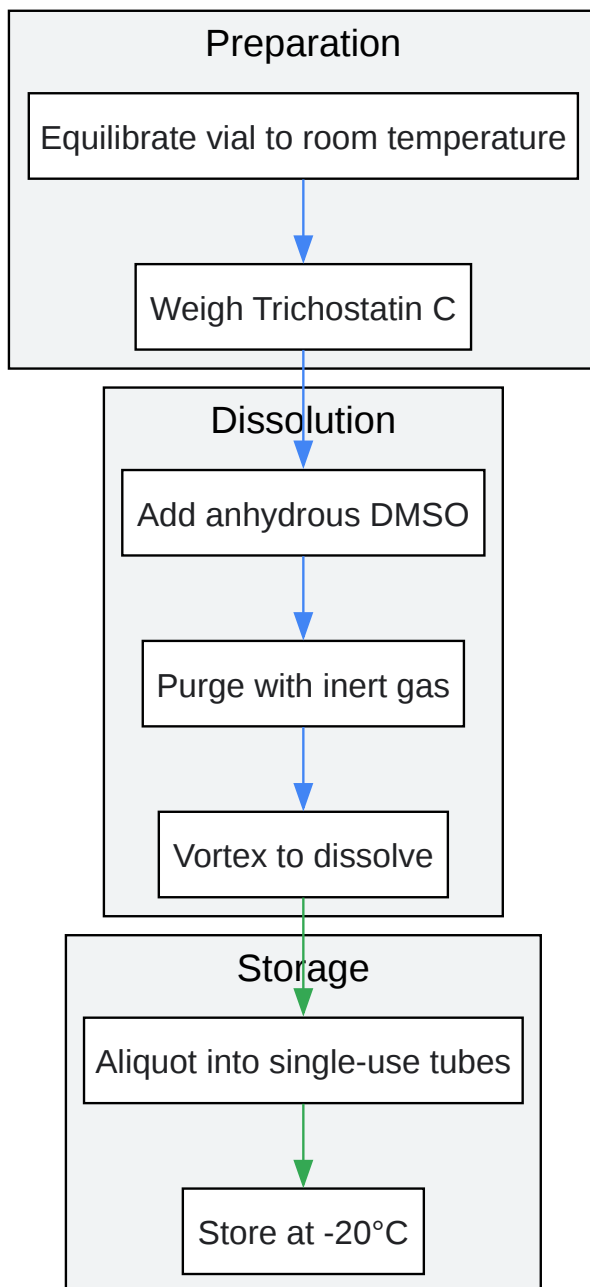
Proper storage is crucial for maintaining the integrity of **Trichostatin C**.

Form	Storage Temperature	Stability	Recommendations	Source
Solid	-20°C	≥ 4 years	Keep desiccated.	[1] [2]
Stock Solution in Organic Solvent (e.g., DMSO)	-20°C	Up to 3 months (inferred from Trichostatin A data)	Aliquot to avoid freeze-thaw cycles. Protect from light.	[3] [4]
Aqueous Solution	2-8°C	Not recommended for more than one day	Prepare fresh for each experiment.	[1]

Experimental Workflow and Logic Diagrams

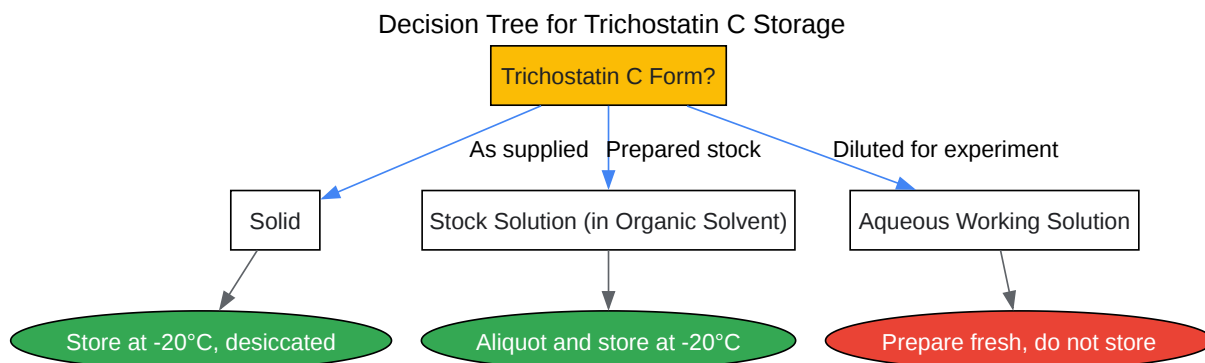
The following diagrams, generated using the DOT language, visualize the key processes for handling **Trichostatin C**.

Experimental Workflow for Trichostatin C Stock Solution Preparation



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Caption: Workflow for preparing a **Trichostatin C** stock solution.



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Caption: Logic for appropriate storage of different **Trichostatin C** forms.

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